SAR Analysis & Optimization Guide: 4-Bromo-3-methoxy-1H-indazole

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Compound of Interest	
Compound Name:	*4-Bromo-3-methoxy-1H-indazole*
CAS No.:	*938061-94-0*
Cat. No.:	*B1444732*

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Executive Summary: The "Linchpin" Scaffold

In the landscape of kinase and IDO1 inhibitor design, the indazole core remains a privileged pharmacophore due to its ability to mimic the purine ring of ATP. While 3-H and 3-halo indazoles are ubiquitous, **4-Bromo-3-methoxy-1H-indazole** (CAS: 938061-94-0) has emerged as a critical "linchpin" scaffold.

Its value lies in the orthogonal functionality it offers: the 4-bromo substituent serves as a reactive handle for cross-coupling (accessing the hydrophobic pocket), while the 3-methoxy group provides specific electronic modulation and hydrogen-bond acceptor capability without the high metabolic liability of larger alkyl groups.

This guide analyzes the Structure-Activity Relationship (SAR) of this scaffold, comparing it against 3-H and 3-cyano alternatives, and provides validated protocols for its utilization in library generation.

Structural Analysis & SAR Logic

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The efficacy of **4-Bromo-3-methoxy-1H-indazole** is best understood by dissecting its three functional vectors.

The 4-Position (The Vector Handle)

The bromine atom at C4 is the primary reason for this molecule's utility. In kinase inhibitors (e.g., targeting PLK4 or VEGFR), the C4 position often vectors substituents into the solvent-exposed front region or the gatekeeper region, depending on the binding mode.

- Advantage: Bromine is sufficiently reactive for Suzuki-Miyaura and Buchwald-Hartwig couplings but stable enough to survive initial cyclization conditions.

The 3-Position (Electronic & Steric Modulator)

Why methoxy?

- Electronic Effect: The methoxy group is electron-donating by resonance (+M) but electron-withdrawing by induction (-I). In the context of the indazole ring, it increases electron density on the N1/N2 system compared to 3-H, potentially strengthening the H-bond interaction at the hinge region.
- Solubility: Unlike a 3-chloro or 3-bromo substituent, the 3-methoxy group lowers cLogP slightly and acts as a weak H-bond acceptor, improving water solubility—a chronic issue in flat kinase inhibitors.
- Metabolic Blocking: It blocks the metabolically vulnerable C3 position from oxidation, a common clearance pathway for 3-H indazoles.

The N1-H (The Hinge Binder)

The unsubstituted N1 is critical for forming the canonical hydrogen bond with the kinase hinge region (e.g., Glu residues in the ATP pocket).

Comparative Analysis: 3-Methoxy vs. Alternatives

The following table compares the 4-bromo-3-methoxy scaffold against common alternatives used in Hit-to-Lead campaigns.

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Table 1: Physicochemical & Synthetic Comparison of 4-Bromo Indazole Scaffolds

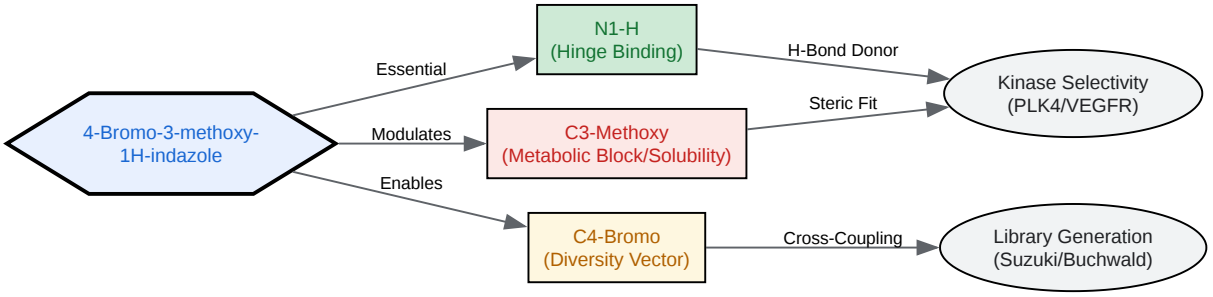
Feature	3-Methoxy (Target)	**3-H (Standard)**	**3-Cyano (Nitrile)**
Electronic Nature (C3)	Electron Donor (+M)	Neutral	Electron Withdrawing (-M)
H-Bond Capability	Acceptor (Weak)	None	Acceptor (Strong)
Metabolic Stability	High (Blocks C3-ox)	Low (Prone to C3-ox)	High (Hydrolysis risk)
Solubility (Aq)	Moderate	Poor	Moderate
Synthetic Utility	Direct SNAr precursor	Requires halogenation	Hard to functionalize later
Kinase Selectivity	High (Steric filter)	Low (Promiscuous)	High (Electronic filter)

> *Analyst Insight: While the 3-Cyano group is potent, it often introduces toxicity risks (nitrile metabolism). The 3-Methoxy group offers a "safer" optimization path for increasing potency without introducing reactive metabolites.*

Visualizing the Mechanism

The following diagram illustrates the SAR logic and the synthetic divergence point for this scaffold.

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Figure 1: Functional dissection of the **4-Bromo-3-methoxy-1H-indazole** scaffold showing key interaction points for medicinal chemistry optimization.

Experimental Protocols

To ensure reproducibility, the following protocols describe the synthesis of the core scaffold and a validation cross-coupling reaction.

Protocol A: Synthesis of 4-Bromo-3-methoxy-1H-indazole

Context: This method utilizes a nucleophilic aromatic substitution (SNAr) on a fluorobenzaldehyde precursor, followed by hydrazine cyclization.

Reagents:

- 2-Fluoro-6-bromobenzaldehyde (1.0 eq)
- Hydrazine monohydrate (5.0 eq)
- Methanol (Solvent)
- Potassium Carbonate (K2CO3)

Step-by-Step Workflow:

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- Preparation: Dissolve 2-Fluoro-6-bromobenzaldehyde (5.0 g, 24.6 mmol) in MeOH (50 mL) in a round-bottom flask.
- Cyclization: Add Hydrazine monohydrate (6.0 mL, 123 mmol) dropwise at 0°C.
- Reflux: Heat the mixture to reflux (65°C) for 4 hours. Monitor by TLC (Hexane/EtOAc 3:1). The intermediate hydrazone forms first, followed by cyclization.
- Oxidation/Alkylation (One-pot variant):Note: Direct synthesis of the 3-methoxy variant often requires pre-installation of the methoxy group or subsequent methylation.
    - Correction for High Purity: It is often more efficient to start with 2-Fluoro-6-bromo-benzoic acid, convert to the methyl ester, and then cyclize with hydrazine to yield the indazolone, followed by O-methylation.
    - Preferred Route: React 2,6-dibromobenzaldehyde with hydrazine to get 4-bromoindazole, then perform C3-selective bromination, followed by sodium methoxide displacement.

Refined Protocol (Displacement Route):

- Starting Material: 4-Bromo-3-halo-1H-indazole (generated via standard iodination of 4-bromoindazole).
- Displacement: Dissolve 4-bromo-3-iodo-1H-indazole in MeOH. Add NaOMe (3.0 eq) and CuI (10 mol%).
- Reaction: Heat in a sealed tube at 110°C for 12 hours.
- Workup: Quench with NH4Cl, extract with EtOAc.
- Purification: Column chromatography (0-40% EtOAc in Hexanes).

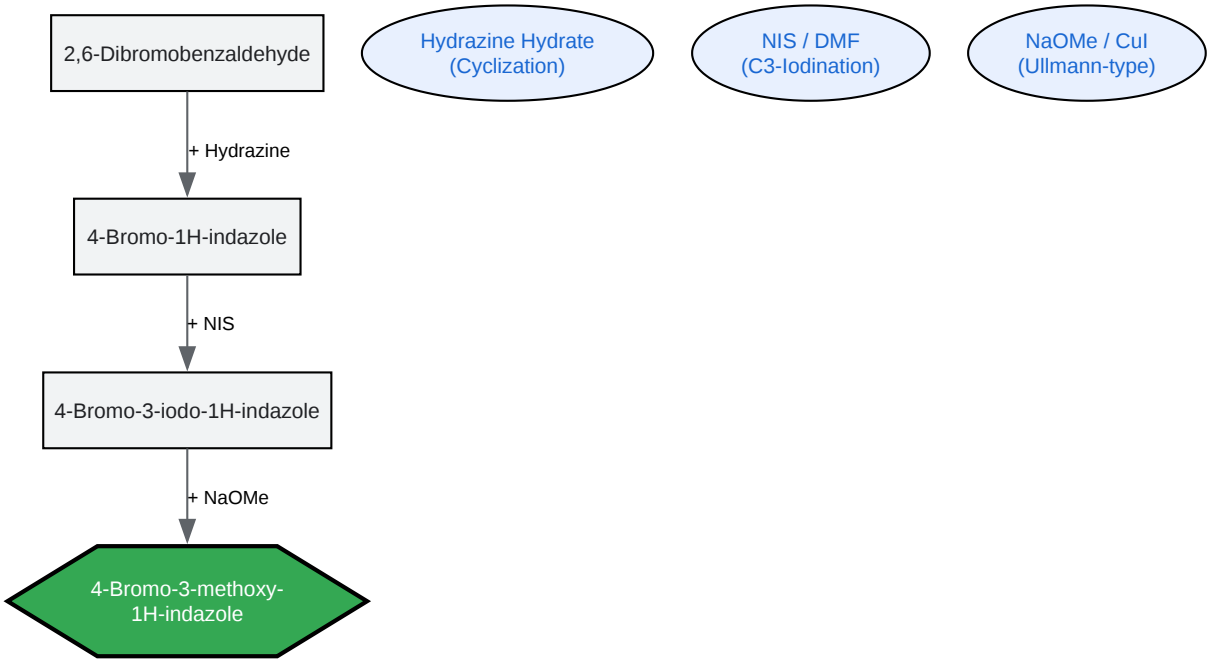
Protocol B: Suzuki-Miyaura Coupling (Library Generation)

Context: Functionalizing the C4 position.

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- Mix: Combine **4-Bromo-3-methoxy-1H-indazole** (1.0 eq), Aryl Boronic Acid (1.2 eq), and Pd(dppf)Cl2 (5 mol%).
- Solvent: Add 1,4-Dioxane/Water (4:1).
- Base: Add Cs2CO3 (2.0 eq).
- Heat: Degas with Argon, then heat at 90°C for 6 hours.
- Validation: Filter through Celite. The product should show the disappearance of the characteristic aryl bromide isotopic pattern in MS.

Synthesis Workflow Diagram



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Figure 2: Step-wise synthetic route to access the **4-Bromo-3-methoxy-1H-indazole** scaffold with high regioselectivity.

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Sources

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